

High-Performance Liquid Chromatography (HPLC) Methods for Nitrosamine Analysis

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Compound of Interest

Compound Name: *N*-nitroso-meropenem

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Introduction

Nitrosamine impurities have become a major concern for the pharmaceutical industry due to their classification as probable human carcinogens.[1][2] Regulatory agencies worldwide now mandate stringent control and monitoring of these impurities in active pharmaceutical ingredients (APIs) and finished drug products.[3] High-Performance Liquid Chromatography (HPLC), particularly when coupled with highly sensitive and selective detectors like mass spectrometry (MS) and the thermal energy analyzer (TEA), has become an indispensable tool for the detection and quantification of trace-level nitrosamines.[4][5]

This document provides detailed application notes and protocols for three common HPLC-based methods for nitrosamine analysis: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection, and High-Performance Liquid Chromatography with Thermal Energy Analyzer (HPLC-TEA) detection.

Application Note 1: Quantitative Analysis of Nitrosamines in Sartan Drugs by LC-MS/MS

This method is aligned with the principles outlined in the United States Pharmacopeia (USP) General Chapter <1469> Procedure 3 for the quantification of six common nitrosamine impurities in sartan APIs.[1][6]

Principle

This procedure utilizes the high selectivity and sensitivity of liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) to accurately quantify nitrosamine impurities.[7] The chromatographic separation isolates the target nitrosamines from the drug matrix, and the MS/MS detector provides definitive identification and quantification through specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM). This approach allows for very low limits of detection (LOD) and quantification (LOQ).[8]

Experimental Protocol

1. Standard and Sample Preparation

- Internal Standard (ISTD) Solution: Prepare a solution containing isotopically labeled standards (e.g., NDMA-d6, NDEA-d10, NMBA-d3, NDBA-d18) in water at appropriate concentrations (e.g., 1-10 µg/mL).
- Nitrosamine Stock Standard Solution: Prepare a mixed stock solution of nitrosamine standards (e.g., NDMA, NDEA, NEIPA, NDIPA, NMBA, NDBA) in water. For example, a mixture containing 200 ng/mL of each nitrosamine can be used.
- Calibration Standards: Prepare a series of at least five calibration standards by diluting the nitrosamine stock solution. The concentration range should bracket the expected impurity levels and the established LOQ.
- Sample Preparation:
 - Weigh 80 mg of the drug substance (e.g., Valsartan) into a 2 mL centrifuge tube.[9]
 - Add 1188 µL of diluent (1% formic acid in water) and 12 µL of the Internal Standard solution.[9]

- Vortex the tube vigorously for 20 minutes at 2500 rpm (Note: vortexing time may need to be optimized for different APIs; e.g., Losartan potassium should not be vortexed for more than 5 minutes).[9]
- Centrifuge the sample at 10,000 rpm for 10 minutes.[9]
- Filter the supernatant through a 0.45 μ m PTFE syringe filter into an HPLC vial.[9]

2. Chromatographic Conditions

- HPLC System: A UHPLC or HPLC system capable of delivering reproducible gradients.
- Column: Ascentis® Express C18, 150 x 3.0 mm, 2.7 μ m (or equivalent L1 packing).[8]
- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Methanol or Acetonitrile.
- Gradient: A typical gradient would start at a low percentage of Mobile Phase B, ramp up to a high percentage to elute all nitrosamines, followed by a re-equilibration step. Optimization is required based on the specific analytes and column.
- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 - 20 μ L.

3. Mass Spectrometer Conditions

- Detector: Triple Quadrupole Mass Spectrometer.
- Ion Source: Electrospray Ionization (ESI) in positive mode.
- MRM Transitions: Monitor at least two specific precursor-product ion transitions for each nitrosamine and its corresponding internal standard. These must be optimized for the specific instrument.

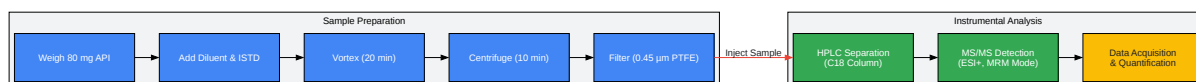
Quantitative Data Summary

The following table summarizes typical performance characteristics for the LC-MS/MS method for nitrosamines in sartan drugs.

Nitrosamine	LOD (ng/mL)	LOQ (ng/mL)	Linearity Range (ng/mL)	R ²
NDMA	~0.2[10]	~0.4[10]	0.4 - 100	>0.998[4]
NDEA	~0.2[10]	~0.4[10]	0.4 - 100	>0.998[4]
NEIPA	~0.2[10]	~0.4[10]	0.4 - 100	>0.998[4]
NDIPA	~0.2[10]	~0.4[10]	0.4 - 100	>0.998[4]
NDBA	~0.2[10]	~0.4[10]	0.4 - 100	>0.998[4]
NMBA	~0.2[10]	~0.4[10]	0.4 - 100	>0.998[4]

Note: LOD/LOQ values are highly dependent on the instrument, matrix, and method specifics. The values presented are representative.

Workflow Visualization



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Caption: LC-MS/MS workflow for nitrosamine analysis in APIs.

Application Note 2: Screening of Nitrosamines by HPLC-UV

For laboratories without access to mass spectrometry, HPLC with UV detection can serve as a valuable screening tool. While less sensitive and selective than LC-MS, it can reliably detect several nitrosamine impurities at levels relevant for certain applications.[\[11\]](#)

Principle

This method separates nitrosamines from the API and other impurities using reversed-phase HPLC. The nitrosamines are then detected by their ultraviolet (UV) absorbance, typically between 220-254 nm.[\[2\]](#)[\[12\]](#) This method is suitable for quantifying higher concentrations of nitrosamines or for screening samples to identify those that require further analysis by a more sensitive technique like LC-MS.

Experimental Protocol

1. Standard and Sample Preparation

- **Standard Solution:** Prepare a mixed standard of the target nitrosamines (e.g., NDMA, NDEA, NDIPA, NDBA) in a suitable solvent like methanol or a water/methanol mixture at a concentration of approximately 1.0 mg/mL.[\[2\]](#)
- **Sample Preparation:** Dissolve a known quantity of the drug substance (e.g., Valsartan, Ranitidine) in a diluent (e.g., 80:20 water/methanol) to a final concentration of ~100 µg/mL. [\[11\]](#) If necessary, centrifuge and filter the sample as described in the LC-MS/MS protocol.

2. Chromatographic Conditions

- **HPLC System:** Standard HPLC system with a PDA or variable wavelength UV detector.
- **Column:** Cogent Bidentate C18™, 4µm, 100Å, 4.6 x 150 mm or XSelect™ HSS T3, 5 µm, 4.6 x 250 mm.[\[11\]](#)[\[12\]](#)
- **Mobile Phase A:** DI Water + 0.1% Formic Acid.[\[2\]](#)[\[12\]](#)
- **Mobile Phase B:** Acetonitrile + 0.1% Formic Acid.[\[2\]](#)[\[12\]](#)

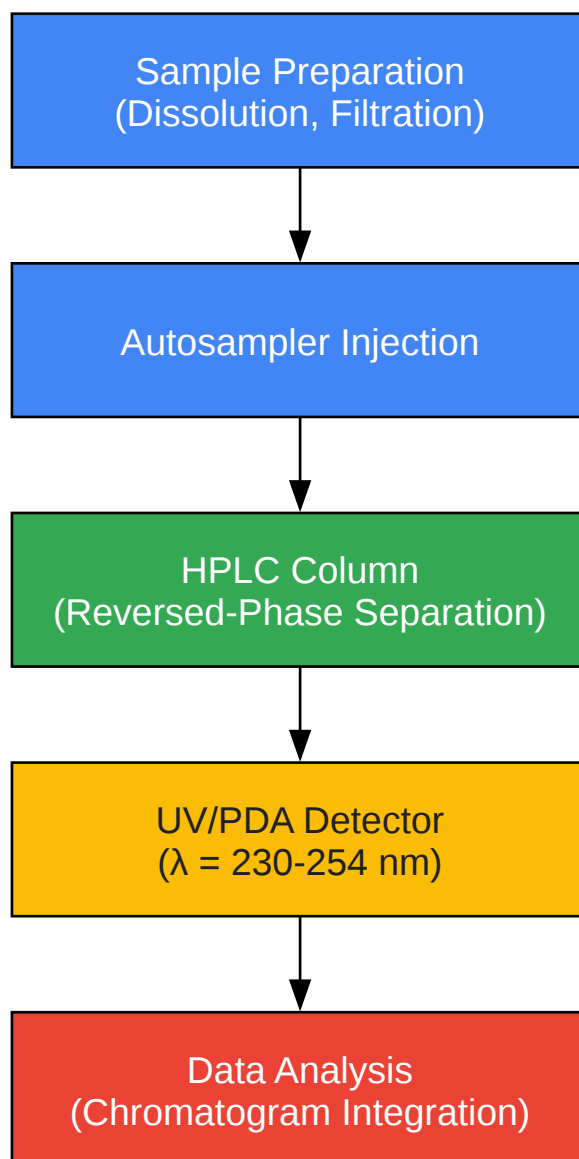
- Gradient:
 - 0-5 min: 10% B
 - 5-25 min: Gradient to 80% B
 - 25-30 min: Hold at 80% B
 - 30-35 min: Return to 10% B and equilibrate
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 1-10 µL.[\[2\]](#)
- Detection Wavelength: 230-254 nm.[\[2\]](#)

Quantitative Data Summary

The following table summarizes achievable quantification limits for the HPLC-UV method. These limits are significantly higher than those achievable by LC-MS.

Nitrosamine	Achievable LOQ (ng/mL)
NDMA	10 [11]
NDEA	10 [11]
NDIPA	10 [11]
NMBA	20 [11]
NEIPA	20 [11]
NDBA	20 [11]

Workflow Visualization



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Caption: General workflow for nitrosamine screening by HPLC-UV.

Application Note 3: Selective Analysis of Nitrosamines by HPLC-TEA

The Thermal Energy Analyzer (TEA) is a highly selective and sensitive detector for nitroso-compounds, making it an excellent choice for nitrosamine analysis, especially in complex matrices where MS may suffer from interference.[13][14]

Principle

Following chromatographic separation by HPLC, the column effluent enters the TEA detector. Inside a high-temperature pyrolyzer ($\sim 500^{\circ}\text{C}$), the heat selectively cleaves the weak N-NO bond of nitrosamines, releasing a nitric oxide ($\bullet\text{NO}$) radical.^{[14][15]} This $\bullet\text{NO}$ radical then reacts with ozone (O_3) in a reaction chamber, producing electronically excited nitrogen dioxide (NO_2^*). As the NO_2^* decays to its ground state, it emits light (chemiluminescence) in the near-infrared region, which is detected by a photomultiplier tube.^{[14][15]} The signal is directly proportional to the amount of nitrosamine. This process is highly specific and avoids interference from other nitrogen-containing compounds.^[14]

Experimental Protocol

1. Sample Preparation

- Sample preparation protocols are generally similar to those used for LC-MS analysis, involving dissolution, extraction, and filtration to ensure a clean sample is introduced to the system.

2. Chromatographic Conditions

- HPLC System: Any standard HPLC system.
- Column: Standard reversed-phase C18 or C8 columns are typically used.
- Mobile Phase: The mobile phase must be compatible with the TEA detector. Non-volatile buffers (e.g., phosphate) must be avoided. Volatile mobile phases like water, methanol, and acetonitrile with volatile acids (e.g., formic acid) are suitable.

3. TEA Detector Conditions

- Pyrolyzer Temperature: $\sim 500^{\circ}\text{C}$ (optimized for N-NO bond cleavage).^[14]
- Oxygen/Ozone Supply: A continuous, stable supply is required for the chemiluminescent reaction.
- Cold Trap: Used to remove interfering components and solvents before the reaction chamber.

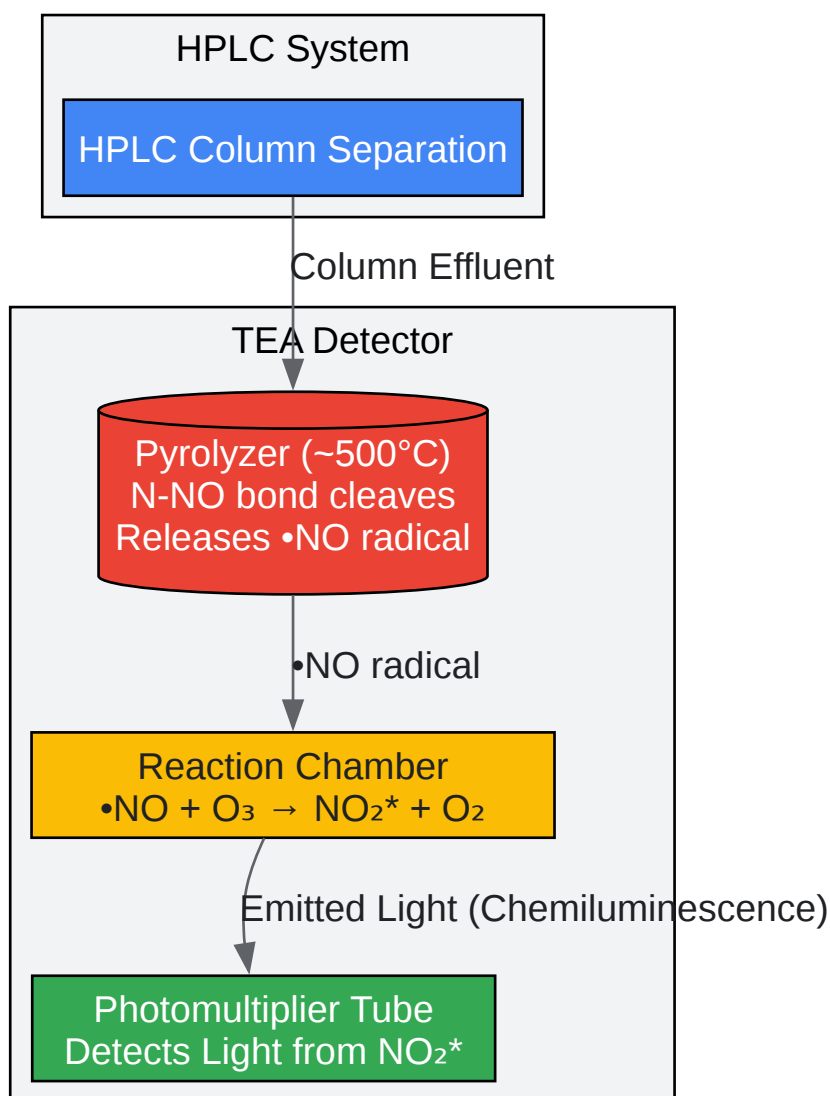
- Vacuum: A stable vacuum is maintained in the reaction chamber.

Performance Characteristics

The TEA detector offers distinct advantages for nitrosamine analysis.

Parameter	Description
Selectivity	Extremely high selectivity for N-nitroso compounds, minimizing false positives from matrix components. [13] [16]
Sensitivity	High sensitivity, with detection limits often in the low ppb range, comparable to some MS methods. [13] Nitrogen chemiluminescence sensitivity can be less than 2 pgN/second. [14]
Robustness	Generally considered a robust detector, less susceptible to matrix suppression effects than ESI-MS.
Application	Can be used for both volatile and non-volatile nitrosamines, making it suitable for HPLC coupling. [13]

Workflow Visualization



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Caption: Principle of HPLC-Thermal Energy Analyzer (TEA) detection.

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